

Personal protective equipment for handling 3-Formyl Nevirapine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Formyl Nevirapine

Cat. No.: B141980

[Get Quote](#)

Essential Safety and Handling Guide for 3-Formyl Nevirapine

This guide provides crucial safety and logistical information for the handling and disposal of **3-Formyl Nevirapine** (CAS No. 174532-77-5). The following procedures are based on the safety data for the parent compound, Nevirapine, and should be considered the minimum safety standards. Given the presence of a formyl (aldehyde) group, **3-Formyl Nevirapine** may exhibit unique reactivity or toxicity, warranting a cautious approach.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **3-Formyl Nevirapine** is not readily available, the parent compound, Nevirapine, is classified with the following hazards. It is prudent to assume **3-Formyl Nevirapine** carries similar risks.

GHS Hazard Statements for Nevirapine:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.^[1]
- H317: May cause an allergic skin reaction.^[2]
- H319: Causes serious eye irritation.^[1]

- H335: May cause respiratory irritation.[1]
- H373: May cause damage to organs through prolonged or repeated exposure.[2]

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[2]
- P264: Wash face, hands, and any exposed skin thoroughly after handling.[1][2]
- P270: Do not eat, drink or smoke when using this product.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure when handling **3-Formyl Nevirapine**.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles.	Protects against splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., butyl rubber, nitrile rubber).	Prevents skin contact and potential irritation or allergic reactions.
Skin and Body Protection	Laboratory coat, long-sleeved clothing. Consider impervious clothing for larger quantities.	Minimizes skin exposure to dust and splashes.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required for operations generating dust or aerosols.	Prevents inhalation of the compound, which may cause respiratory irritation.

Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the solid form or preparing solutions.
- Ensure an eyewash station and safety shower are readily accessible.[\[1\]](#)

Handling Procedures:

- Read and understand the Safety Data Sheet for Nevirapine before commencing any work.
- Avoid generating dust. Use appropriate weighing techniques (e.g., weighing boats, enclosed balance).
- Wash hands thoroughly after handling and before leaving the laboratory.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[1\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area. A recommended storage temperature is between 2-8°C.
- Keep away from strong oxidizing agents.

Spill and Emergency Procedures

Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further spread of the spill. For solid spills, carefully sweep up the material to avoid creating dust. For liquid spills, absorb with an inert material (e.g., vermiculite, sand).
- Collect: Place the spilled material and absorbent into a sealed, labeled container for disposal.
- Decontaminate: Clean the spill area with an appropriate solvent (e.g., soap and water, or as recommended by your institution's safety office), followed by a water rinse.
- Dispose: Dispose of all contaminated materials as hazardous waste.

First Aid Measures:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison control center or seek medical attention immediately.
- If on Skin: Remove contaminated clothing. Wash skin thoroughly with soap and water. If skin irritation or rash occurs, seek medical advice.^{[1][2]}
- If in Eyes: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.^[1]
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.^[1]

Disposal Plan

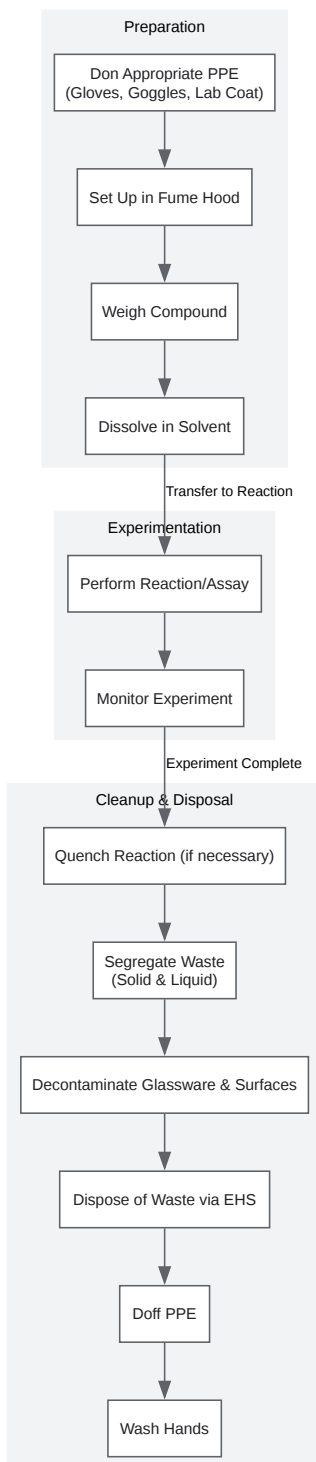
All waste containing **3-Formyl Nevirapine** must be treated as hazardous chemical waste.

- Solid Waste: Collect all solid waste (e.g., contaminated gloves, weighing paper, paper towels) in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste (e.g., unused solutions, rinsates) in a dedicated, sealed, and clearly labeled hazardous waste container. Do not dispose of down the drain.
- Disposal: All hazardous waste must be disposed of through your institution's environmental health and safety office in accordance with local, state, and federal regulations.

Experimental Workflow for Handling 3-Formyl Nevirapine

The following diagram outlines the standard workflow for safely handling **3-Formyl Nevirapine** in a laboratory setting.

Workflow for Safe Handling of 3-Formyl Nevirapine

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **3-Formyl Nevirapine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. pharmacopoeia.com [pharmacopoeia.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Formyl Nevirapine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b141980#personal-protective-equipment-for-handling-3-formyl-nevirapine\]](https://www.benchchem.com/product/b141980#personal-protective-equipment-for-handling-3-formyl-nevirapine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com